

Safe Disposal and Handling of AM095 Free Acid

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | |
|----------------------|-----------------|-----------|
| Compound Name: | AM095 free acid | |
| Cat. No.: | B560070 | Get Quote |

AM095 free acid is a potent LPA1 receptor antagonist used in laboratory research. Proper handling and disposal are crucial to ensure the safety of laboratory personnel and to prevent environmental contamination. This document provides essential safety information, disposal procedures, and relevant experimental context for researchers and drug development professionals.

Chemical and Safety Data

A comprehensive understanding of the chemical properties and associated hazards is the first step in safe handling.

| Property | Value | Reference |
|---------------------|--------------------------------------|-----------|
| CAS Number | 1228690-36-5 | _ |
| Molecular Formula | C27H24N2O5 | |
| Molecular Weight | 456.49 g/mol | _ |
| Purity | 98.24% | _ |
| Appearance | Solid (powder) | _ |
| Storage Temperature | -20°C (powder) or -80°C (in solvent) | _ |
| Solubility | DMSO: 67.3 mg/mL (147.43 mM) | - |

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Hazard Identification:

AM095 is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.

Disposal Procedures

The primary hazard associated with **AM095 free acid** is its high toxicity to aquatic life. Therefore, it is imperative to avoid releasing it into the environment. Standard laboratory neutralization procedures for corrosive acids are not appropriate for this compound.

Step-by-Step Disposal Plan:

- Waste Collection:
 - Collect all waste containing AM095 free acid, including unused stock solutions, contaminated media, and disposable labware (e.g., pipette tips, tubes), in a designated, leak-proof, and clearly labeled hazardous waste container.
 - The container label should include the chemical name ("AM095 free acid"), the relevant hazard pictograms (e.g., harmful, environmental hazard), and the date of accumulation.
- Waste Storage:
 - Store the waste container in a designated hazardous waste accumulation area.
 - This area should be a cool, well-ventilated location, away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.
- Final Disposal:
 - Dispose of the collected waste through an approved and licensed hazardous waste disposal company. Do not attempt to dispose of AM095 free acid down the drain or in



regular trash.

Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocols

AM095 free acid is utilized in various assays to study the LPA1 receptor. Below are summaries of common experimental methodologies.

GTPyS Binding Assay:

This assay measures the ability of AM095 to inhibit LPA-stimulated binding of [35S]-GTPγS to cell membranes expressing the LPA1 receptor.

Materials:

- Cell membranes from CHO cells transfected with human or mouse LPA1.
- AM095 (diluted in DMSO).
- [35S]-GTPyS.
- Assay buffer (50 mM HEPES, 0.1 mM NaCl, 10 mM MgCl₂, 50 μg/mL saponin, pH 7.5)
 containing 0.2% fatty acid-free human serum albumin and 5 μM GDP.

Procedure:

- Incubate known concentrations of AM095 with the cell membranes and [35]-GTPγS in the assay buffer.
- To measure antagonist activity, stimulate the reaction with a fixed concentration of LPA (e.g., 900 nM).
- To measure agonist activity, omit LPA from the reaction.
- Quantify the amount of bound [35S]-GTPyS to determine the IC50 of AM095.

Calcium Flux Assay:







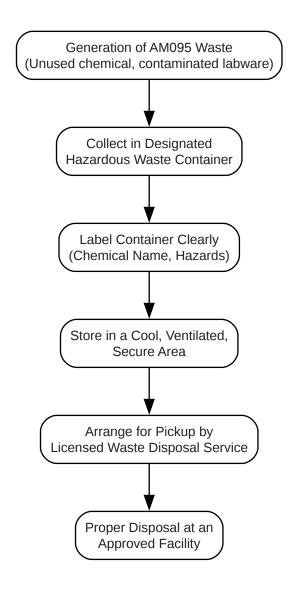
This functional assay assesses the ability of AM095 to inhibit LPA-induced increases in intracellular calcium in cells expressing the LPA1 receptor.

- Cell Lines: CHO cells stably transfected with human or mouse LPA1.
- Procedure:
 - Load the cells with a calcium-sensitive fluorescent dye.
 - Pre-incubate the cells with varying concentrations of AM095.
 - Stimulate the cells with LPA.
 - Measure the change in fluorescence to determine the inhibitory effect of AM095 on calcium mobilization. The IC50 values for human and mouse LPA1 are 0.025 and 0.023 μM, respectively.

Visualizations

Logical Workflow for AM095 Free Acid Disposal





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Caption: A flowchart outlining the proper disposal procedure for **AM095 free acid** waste.

Signaling Pathway Inhibition by AM095



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Caption: A diagram illustrating how AM095 antagonizes the LPA1 receptor to block downstream signaling.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com